

Physical and chemical properties of 4-Hydroxy-2-methylphenylboronic acid

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Compound of Interest	
Compound Name:	4-Hydroxy-2-methylphenylboronic acid
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An In-depth Technical Guide to 4-Hydroxy-2-methylphenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Hydroxy-2-methylphenylboronic acid, with the CAS Number 493035-82-8, is a versatile organoboron compound of significant interest in organic synthesis and medicinal chemistry.^[1] ^[2] Its unique structure, featuring both a hydroxyl and a methyl group on the phenyl ring in addition to the boronic acid moiety, makes it a valuable building block for the synthesis of complex organic molecules. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key applications, with a focus on its role in the development of pharmaceuticals and advanced materials.^[1]

Physical and Chemical Properties

4-Hydroxy-2-methylphenylboronic acid is typically a white to off-white powder or crystalline solid.^[1]^[3] It is soluble in alcohols and some other organic solvents, while being only slightly soluble in water.^[4] For long-term storage, it should be kept in a dark place and sealed in a dry environment at room temperature.^[4]^[5]

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₉ BO ₃	[4]
Molecular Weight	151.96 g/mol	[4]
Appearance	White to off-white powder/crystal	[1][3]
Melting Point	100-104 °C	[4][5]
Boiling Point	361.4 ± 52.0 °C (Predicted)	[4][5]
Density	1.26 ± 0.1 g/cm ³ (Predicted)	[4][5]
pKa	9.17 ± 0.58 (Predicted)	[4]

Table 2: Chemical Identifiers

Identifier	Value	Reference(s)
CAS Number	493035-82-8	[4]
Synonyms	5-Hydroxytoluene-2-boronic acid, 4-Hydroxy-2-methylbenzeneboronic acid	[1][3]
PubChem ID	2773448	[1]

Experimental Protocols

Synthesis of 4-Hydroxy-2-methylphenylboronic acid

A common synthetic route to **4-Hydroxy-2-methylphenylboronic acid** involves the hydrolysis of its corresponding pinacol ester, 3-methyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenol.[5]

Materials:

- 3-methyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenol (3.72 mmol)

- Sodium periodate (11.15 mmol)
- Ammonium acetate (11.15 mmol)
- Acetone
- Water
- Ethyl acetate
- Hexane
- Anhydrous magnesium sulfate
- Silica gel

Procedure:

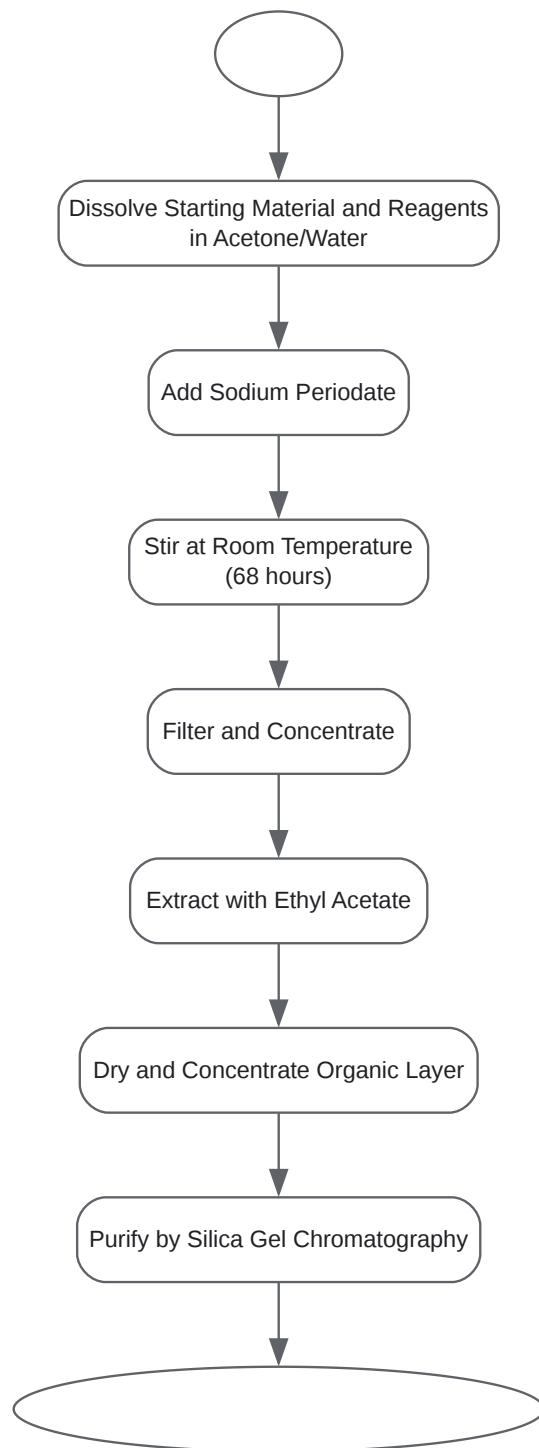
- In a suitable reaction vessel, dissolve 3-methyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenol and ammonium acetate in a 2:1 mixture of acetone and water.
- Add sodium periodate to the solution at room temperature.
- Stir the reaction mixture for approximately 68 hours.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- To the concentrated filtrate, add sodium chloride and perform an extraction with ethyl acetate.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate.
- Purify the resulting residue by silica gel chromatography using a 1:4 mixture of ethyl acetate and hexane as the eluent to yield **4-Hydroxy-2-methylphenylboronic acid** as a solid.[5]

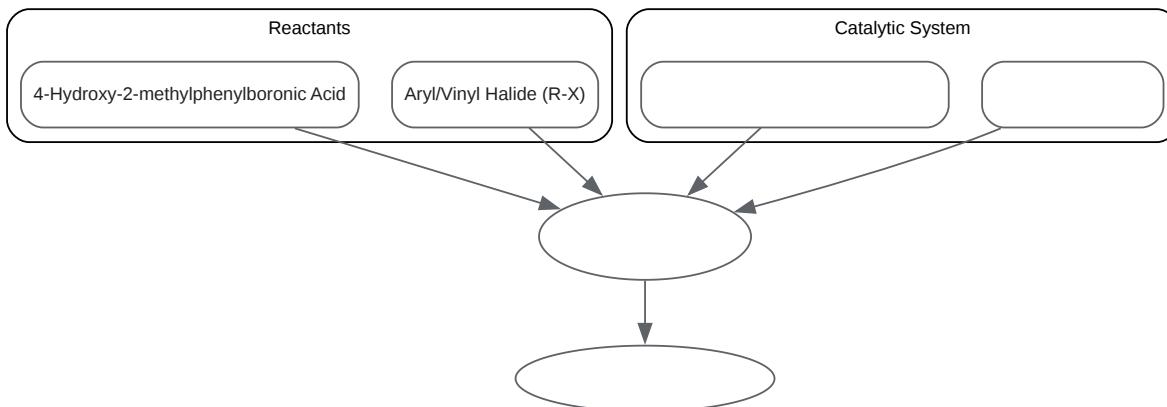
Characterization Data:

- ^1H NMR (400 MHz, $\text{d}_6\text{-DMSO}$): δ 9.28 (s, 1H), 7.70 (d, $J = 9$ Hz, 1H), 6.56-6.52 (m, 2H), 2.55 (s, 3H).[5]

- ESI-LCMS (m/z): 151 (M-H)⁻.[\[5\]](#)

Experimental Workflow: Synthesis





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